

5-Chloro-2-hydroxy-3-nitrobenzaldehyde safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-3-nitrobenzaldehyde

Cat. No.: B169365

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **5-Chloro-2-hydroxy-3-nitrobenzaldehyde**

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive safety and handling framework for **5-Chloro-2-hydroxy-3-nitrobenzaldehyde** (CAS No. 16634-90-5). Moving beyond the rigid structure of a standard Safety Data Sheet (SDS), this document synthesizes critical safety data with practical, field-proven insights. The protocols and explanations herein are designed to empower laboratory professionals to work safely and effectively with this compound, grounding every recommendation in the principles of chemical reactivity and risk mitigation.

Compound Identification and Physicochemical Profile

5-Chloro-2-hydroxy-3-nitrobenzaldehyde is a substituted aromatic aldehyde. Its chemical structure, featuring a phenolic hydroxyl group, a nitro group, and a chloro substituent on a benzaldehyde core, dictates its reactivity, potential hazards, and handling requirements. Understanding these properties is the foundation of a robust safety assessment.

Property	Value	Source
CAS Number	16634-90-5	[1][2]
Molecular Formula	C ₇ H ₄ ClNO ₄	[1][3][4]
Molecular Weight	201.56 g/mol	[1][3][4]
IUPAC Name	5-chloro-2-hydroxy-3-nitrobenzaldehyde	[1][3]
Appearance	Light orange to Yellow to Green powder/crystal	[2]
Melting Point	110°C	[1][2]
Purity	≥98% (typical)	[1]

Hazard Identification and Risk Assessment

This compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute toxicity. The "Warning" signal word is applicable.[1][2]

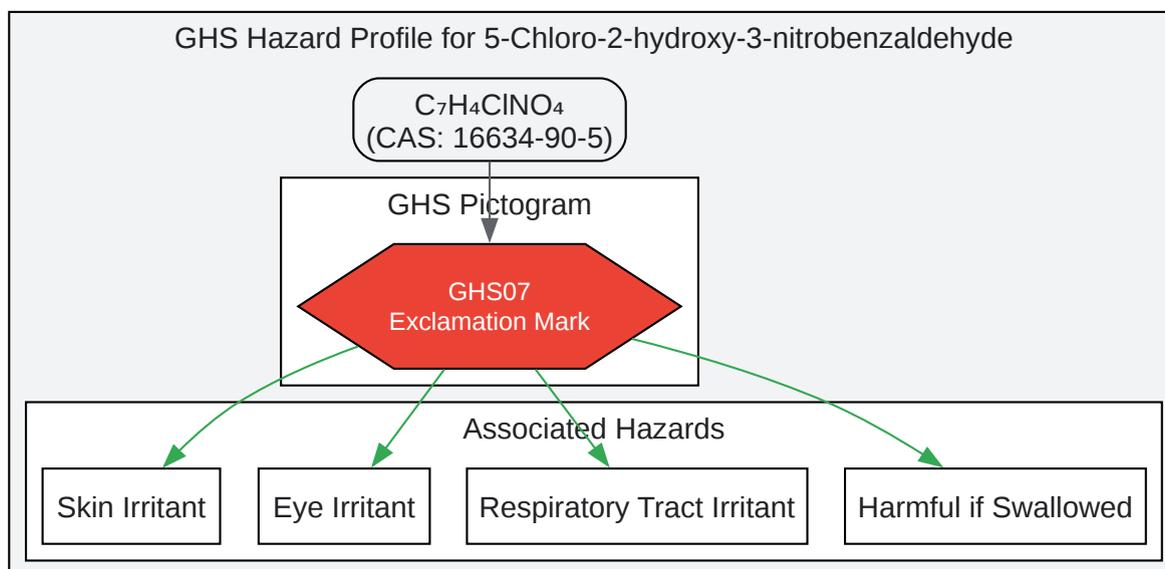
GHS Hazard Classification

The following table summarizes the GHS hazard statements associated with **5-Chloro-2-hydroxy-3-nitrobenzaldehyde**. It is crucial to understand that these classifications are based on aggregated data and represent potential hazards that must be mitigated through proper handling.[3]

H-Statement	Hazard Class	Description
H315	Skin Irritation	Causes skin irritation.[1][3]
H319	Eye Irritation	Causes serious eye irritation. [1][3]
H335	Specific Target Organ Toxicity	May cause respiratory irritation.[1][3]
H302	Acute Toxicity (Oral)	Harmful if swallowed.[3]

GHS Pictogram Visualization

The primary GHS pictogram associated with this chemical is the Exclamation Mark (GHS07), which denotes several potential hazards.[1][5]



[Click to download full resolution via product page](#)

Caption: GHS pictogram and associated health hazards.

Toxicological Insights

The irritant properties of this compound can be attributed to its functional groups. The aldehyde group can react with amine groups in proteins, while the phenolic hydroxyl and electron-withdrawing nitro and chloro groups can modulate skin and mucosal membrane interactions, leading to irritation. As a fine powder, it can be easily aerosolized, posing a respiratory irritation risk if handled outside of a controlled environment.[1]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential. The primary layer is engineering controls, supplemented by rigorous adherence to PPE protocols.

Engineering Controls

- **Ventilation:** All handling of the solid compound, especially weighing and transfers, must be conducted in a certified chemical fume hood to prevent inhalation of airborne dust.[6] The causality here is straightforward: a fume hood creates a negative pressure environment, drawing airborne particles away from the user's breathing zone.
- **Designated Area:** A specific area of the lab should be designated for working with this and other hazardous powdered reagents to prevent cross-contamination.

Personal Protective Equipment (PPE)

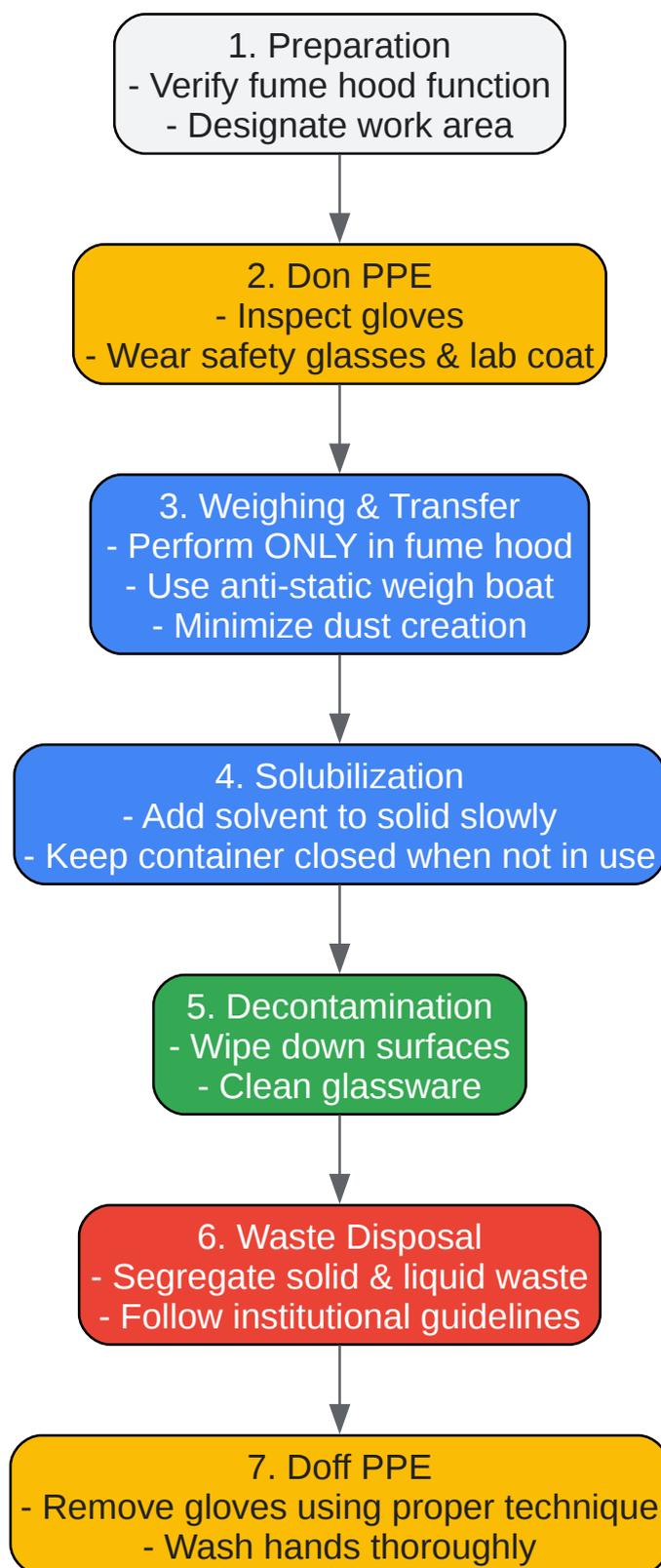
The selection of PPE is not merely a checklist; it is a system to prevent chemical contact with the body.

PPE Type	Specification & Rationale
Hand Protection	Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for tears or pinholes before use.[6] Rationale: Prevents skin contact and irritation. Proper glove removal technique (without touching the outer surface) is critical to avoid contaminating hands after the experiment.[6]
Eye/Face Protection	Use safety glasses with side-shields conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[6] Rationale: Protects against accidental splashes or airborne dust reaching the eyes, which could cause serious irritation.[1]
Skin/Body Protection	Wear a fully buttoned lab coat. Rationale: Protects skin on the arms and torso from coming into contact with spilled material.
Respiratory Protection	For situations with a high potential for aerosolization (e.g., large-scale transfers, spill cleanup) where a fume hood is not feasible, a NIOSH-approved N95 dust mask or higher may be necessary.[7] Rationale: Prevents inhalation of the irritant powder, which can cause respiratory tract irritation.[1]

Safe Handling, Storage, and Disposal Protocols

Laboratory Handling Workflow

Adherence to a systematic workflow minimizes the risk of exposure and contamination.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for safe laboratory handling.

Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated place.[6][8] Keep the container tightly closed to prevent absorption of moisture.[1][8]
- Incompatibilities: Keep away from strong oxidizing and reducing agents.[8] Rationale: The aldehyde group can be oxidized, and the nitro group can be reduced in potentially energetic reactions.
- Location: Store locked up in a designated chemical cabinet away from general laboratory traffic.[1]

Disposal

Dispose of unused material and its container at an approved waste disposal plant.[8] Do not let the product enter drains. Contaminated labware should be decontaminated or disposed of as hazardous waste according to institutional and local regulations.

Emergency Procedures and First Aid

Immediate and correct response to an exposure is critical. The following protocols are based on standard chemical first aid practices.

Emergency Response Decision Tree

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell.[6][8] Rinse mouth with water.[8] Do NOT induce vomiting.[1]

Spill Response

For a small spill of the solid material:

- Evacuate non-essential personnel and ensure the area is well-ventilated.
- Wearing appropriate PPE (including respiratory protection), gently cover the spill to avoid generating dust.
- Carefully sweep or scoop the material into a labeled container for hazardous waste disposal.
- Clean the affected area thoroughly with soap and water.
- Do not allow the spilled material or cleanup water to enter drains.

References

- Material Safety Data Sheet 2-Hydroxy-5-nitrobenzaldehyde. (2022-05-13). Valsynthese SA.
- SAFETY DATA SHEET: 2-Hydroxy-3-nitrobenzaldehyde. (2025-12-22). Fisher Scientific.
- 5-Chloro-2-hydroxy-3-nitro-benzaldehyde. Fluorochem.
- SAFETY DATA SHEET. (2025-09-24). MilliporeSigma.
- **5-Chloro-2-hydroxy-3-nitrobenzaldehyde**. PubChem, National Center for Biotechnology Information.
- 5-CHLORO-2-HYDROXY-3-NITRO-BENZALDEHYDE. (2023-06-08). ChemicalBook.
- CAS 16634-90-5 | **5-Chloro-2-hydroxy-3-nitrobenzaldehyde**. Aceschem.
- Benzaldehyde, 5-chloro-2-hydroxy-3-nitro-. CymitQuimica.
- GHS hazard pictograms. Wikipedia. Available at: [[Link](#)]
- Hazard Communication Standard Pictogram. Occupational Safety and Health Administration (OSHA).
- **5-Chloro-2-hydroxy-3-nitrobenzaldehyde**. BLD Pharm.
- GHS pictograms. United Nations Economic Commission for Europe (UNECE). Available at: [[Link](#)]
- Using the GHS. Safe Work Australia.

- Safety Data Sheet: 3-Nitrobenzaldehyde. (2025-01-23). Carl ROTH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 5-CHLORO-2-HYDROXY-3-NITRO-BENZALDEHYDE | 16634-90-5 [chemicalbook.com]
- 3. 5-Chloro-2-hydroxy-3-nitrobenzaldehyde | C7H4ClNO4 | CID 177763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. aceschem.com [aceschem.com]
- 5. - Using the GHS | Safe Work Australia [safeworkaustralia.gov.au]
- 6. valsynthese.ch [valsynthese.ch]
- 7. 2-羟基-5-硝基苯甲醛 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-Chloro-2-hydroxy-3-nitrobenzaldehyde safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169365#5-chloro-2-hydroxy-3-nitrobenzaldehyde-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com